

A Spectroscopic Showdown: Unmasking the Isomers of Benzyl Ethyl Ether

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Compound of Interest

Compound Name: **Benzyl ethyl ether**

Cat. No.: **B152003**

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A detailed comparative analysis of **benzyl ethyl ether** and its structural isomers—2-phenylethanol, 1-phenylethanol, and anisole—reveals distinct spectroscopic signatures. This guide provides an in-depth look at their ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data, offering researchers, scientists, and drug development professionals a clear framework for their identification and characterization.

The subtle shifts in atomic arrangement between these isomers result in significant differences in their interaction with electromagnetic radiation and behavior in a mass spectrometer. Understanding these differences is crucial for unambiguous identification in complex chemical environments. This guide presents a side-by-side comparison of their key spectroscopic data, supported by generalized experimental protocols.

At a Glance: Structural Isomers

Benzyl ethyl ether, 2-phenylethanol, 1-phenylethanol, and anisole are all structural isomers with the chemical formula $\text{C}_8\text{H}_{10}\text{O}$ (**benzyl ethyl ether**, 2-phenylethanol, 1-phenylethanol) or $\text{C}_7\text{H}_8\text{O}$ (anisole). Their distinct structures give rise to unique spectroscopic fingerprints.

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